

Comparative Analysis of 1,5-Dibromopentane-d10 and 1,5-Dibromopentane Reference Materials

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Compound of Interest

Compound Name: 1,5-Dibromopentane-d10

Cat. No.: B15140215

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This guide provides a detailed comparison of **1,5-Dibromopentane-d10** and its non-deuterated counterpart, 1,5-Dibromopentane, for use as reference materials in research and drug development. The selection of an appropriate reference standard is critical for ensuring the accuracy and reliability of analytical data. This document outlines the key specifications, analytical methodologies for purity assessment, and a visual representation of the analytical workflow.

Data Presentation: Quantitative Comparison

The following table summarizes the key quantitative data for both the deuterated and non-deuterated 1,5-Dibromopentane reference materials. Data for the deuterated compound is based on specifications provided by LGC Standards, while data for the non-deuterated compound is taken from a Certificate of Analysis by Sigma-Aldrich.

Parameter	1,5-Dibromopentane-d10	1,5-Dibromopentane
Supplier	LGC Standards	Sigma-Aldrich
CAS Number	1219802-90-0	111-24-0
Molecular Formula	C5D10Br2	C5H10Br2
Molecular Weight	240.00 g/mol	229.94 g/mol
Chemical Purity	≥ 98%	97% (by GC)
Isotopic Purity	98 atom % D[1]	Not Applicable
Appearance	Not specified	Colorless liquid
Refractive Index (n _{20/D})	Not specified	1.512 (lit.)

Experimental Protocols

Detailed methodologies for the determination of chemical and isotopic purity are crucial for the validation and use of reference materials. The following are representative protocols for the analysis of 1,5-Dibromopentane and its deuterated analog.

Chemical Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is suitable for assessing the chemical purity of both **1,5-Dibromopentane-d10** and 1,5-Dibromopentane.

1. Instrumentation:

- Gas chromatograph equipped with a mass selective detector (GC-MS).
- Capillary column: VF-624ms or similar (e.g., 30 m x 0.25 mm ID, 1.4 µm film thickness).

2. Reagents and Standards:

- 1,5-Dibromopentane reference standard (of known purity).
- High-purity solvent for dilution (e.g., Dichloromethane, HPLC grade).

3. GC-MS Conditions:

- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1)
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold at 250 °C for 5 minutes.
- MSD Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Electron Ionization Energy: 70 eV
- Scan Range: m/z 35-300

4. Sample Preparation:

- Accurately weigh approximately 10 mg of the 1,5-Dibromopentane sample and dissolve it in 10 mL of dichloromethane to prepare a 1 mg/mL stock solution.
- Further dilute the stock solution to a suitable concentration for GC-MS analysis (e.g., 10 µg/mL).

5. Analysis:

- Inject 1 µL of the prepared sample solution into the GC-MS system.
- Acquire the total ion chromatogram (TIC) and mass spectra of the eluted peaks.

- The purity is determined by calculating the area percentage of the main peak relative to the total area of all observed peaks in the chromatogram.

Isotopic Purity Determination by Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol is designed to determine the isotopic enrichment of **1,5-Dibromopentane-d10**.

1. Instrumentation:

- High-resolution NMR spectrometer (e.g., 400 MHz or higher).
- 5 mm NMR tubes.

2. Reagents and Standards:

- **1,5-Dibromopentane-d10** sample.
- Non-deuterated solvent (e.g., Chloroform, without TMS).
- Internal standard (optional, for quantitative NMR).

3. NMR Parameters (¹H NMR):

- Pulse Program: Standard single pulse sequence.
- Solvent: Chloroform (non-deuterated).
- Acquisition Time: Sufficient to allow for good signal-to-noise ratio.
- Relaxation Delay (D1): At least 5 times the longest T1 relaxation time of the protons of interest to ensure quantitative results.

4. Sample Preparation:

- Dissolve a small amount of the **1,5-Dibromopentane-d10** sample in the non-deuterated chloroform.

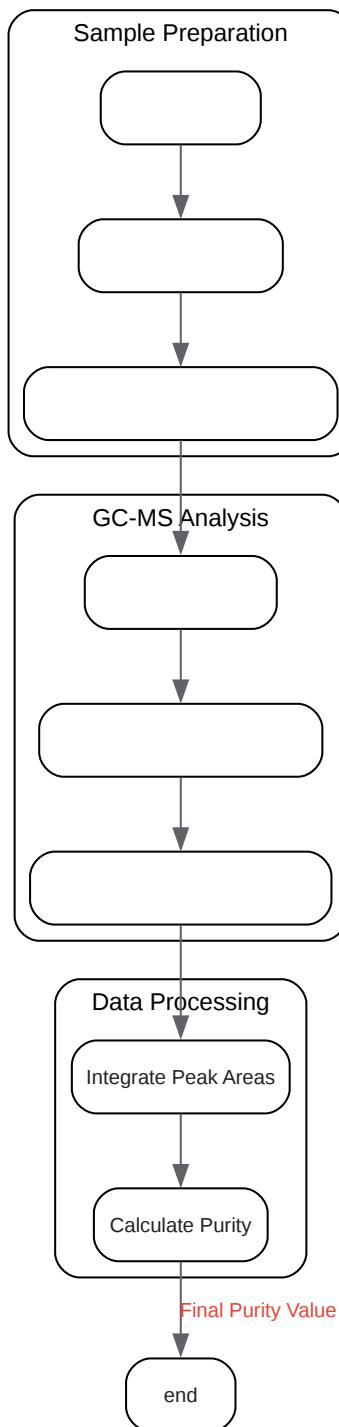
5. Analysis:

- Acquire the ^1H NMR spectrum.
- The isotopic purity is determined by comparing the integral of the residual proton signals in the deuterated sample to the integral of the corresponding signals in a known amount of a non-deuterated standard, or by comparing the signal intensity of the residual protons to the signal of a known internal standard. The percentage of deuteration can be calculated from the reduction in the integral of the proton signals.

Mandatory Visualization

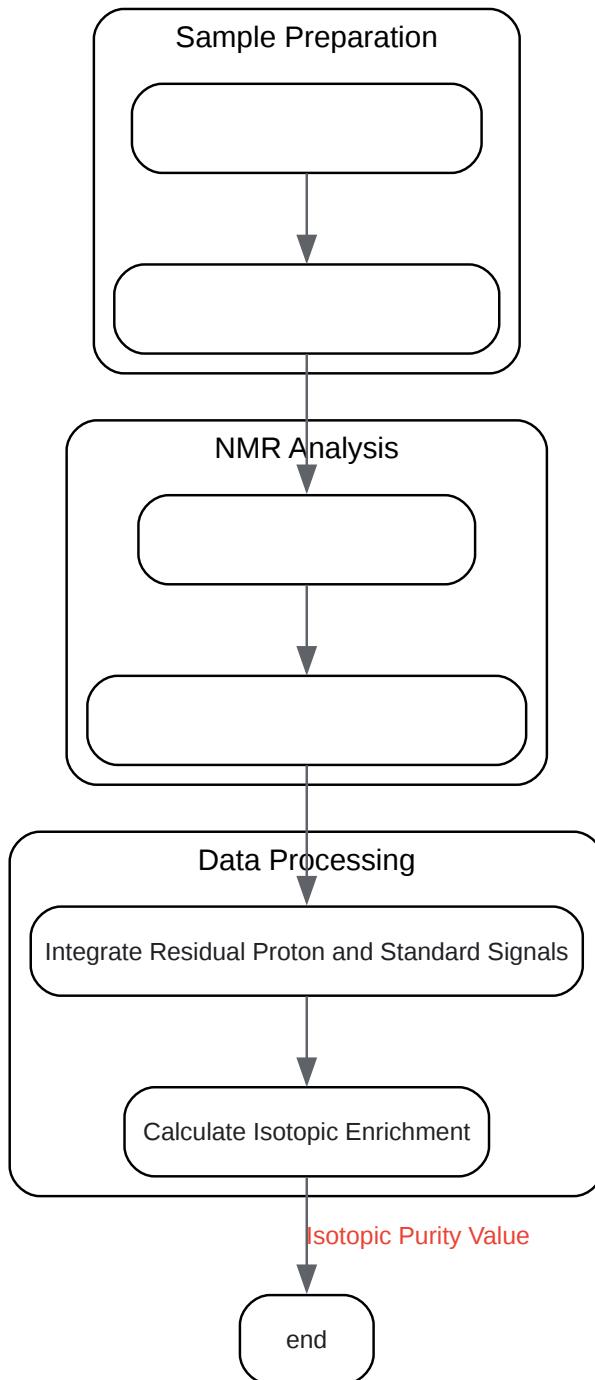
The following diagrams illustrate the experimental workflows for the analysis of 1,5-Dibromopentane reference materials.

Workflow for Chemical Purity Analysis by GC-MS

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Caption: Workflow for Chemical Purity Analysis by GC-MS

Workflow for Isotopic Purity Analysis by NMR

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Caption: Workflow for Isotopic Purity Analysis by NMR

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References

- 1. 1,5-Dibromopentane-d10 | CDN-D-6113-0.1G | LGC Standards [lgcstandards.com]
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